

Technical Support Center: Ac-Lys(Ac)-OH Solubility & Handling[1]

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Compound of Interest

Compound Name: AC-Lys(AC)-OH

CAS No.: 499-86-5

Cat. No.: B556374

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Topic: Solubility Optimization and Troubleshooting for N-alpha-acetyl-N-epsilon-acetyl-L-lysine
CAS: 499-86-5 / 692-04-6 Molecular Formula: C₁₀H₁₈N₂O₄ Molecular Weight: 230.26 g/mol [1]

The Solubility Matrix

The following data summarizes the solubility profile of **Ac-Lys(Ac)-OH**. This compound differs significantly from free Lysine due to the acetylation of both amine groups, which removes its zwitterionic character and alters its interaction with solvents.

Solvent	Solubility Rating	Max Conc. (Approx)	Comments
DMSO	Excellent	> 100 mg/mL (430 mM)	Recommended for Stock. Stable at -20°C.
Water	Good	~50-100 mg/mL	pH dependent.[1][2] May require sonication or pH adjustment.[1]
PBS (pH 7.4)	Good	~50 mg/mL	Soluble due to ionization of the C-terminal carboxylate. [1][2]
Ethanol	Moderate/Poor	< 10 mg/mL	Often requires heating; prone to precipitation upon cooling.[1][2]
DMF	Good	~50 mg/mL	Alternative to DMSO for chemical synthesis applications.[1][2]



The Science Behind the Solubility

Why does pH matter? **Ac-Lys(Ac)-OH** possesses a free carboxylic acid group with a pKa of approximately 3.6 [1].[1]

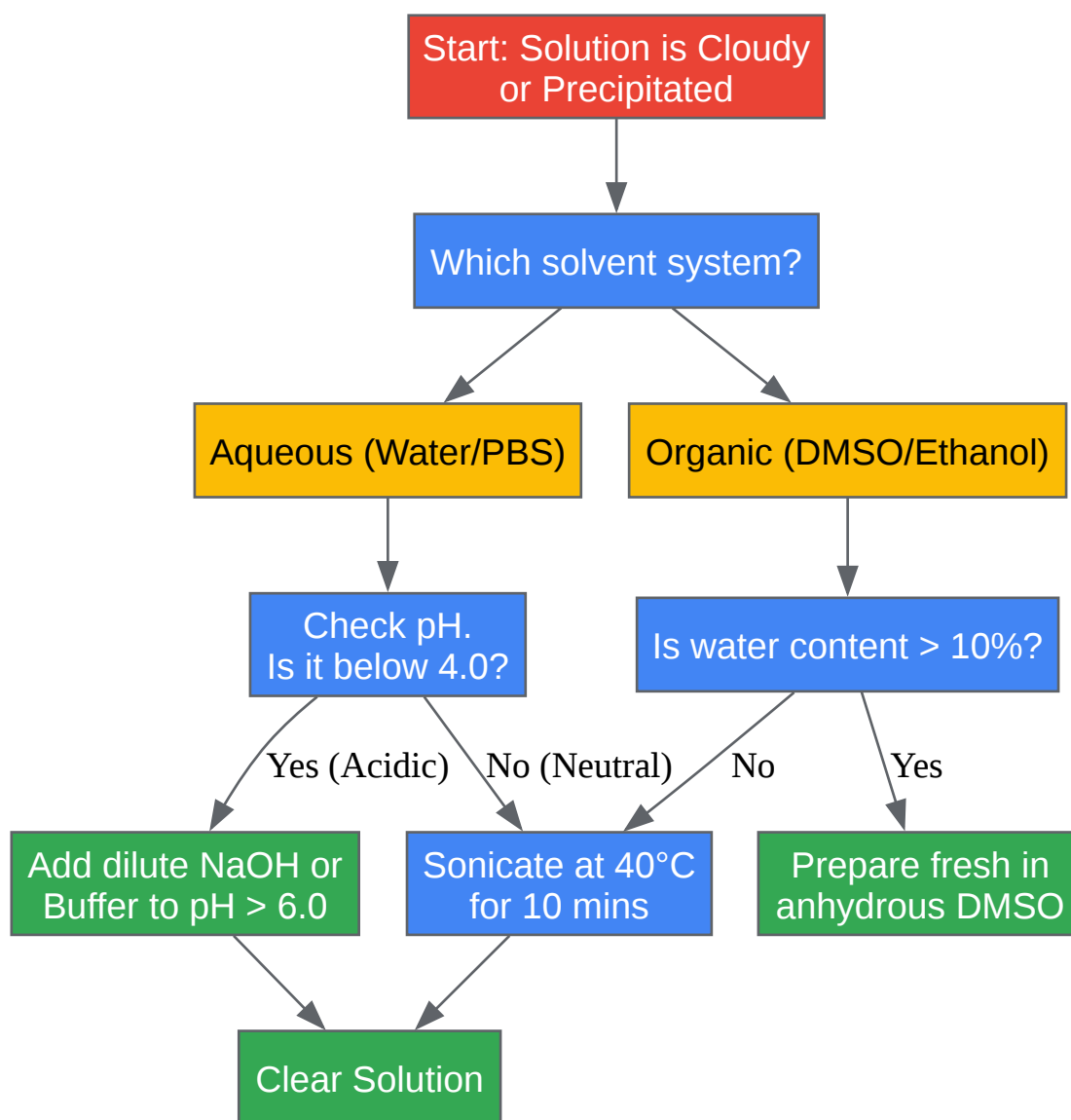
- At pH > 4.0: The molecule is deprotonated (anionic, -COO⁻), drastically increasing its solubility in water and buffers.[1]
- At pH < 3.0: The molecule is protonated (neutral, -COOH).[1] Without the charge, it is less soluble in water and may precipitate, especially at high concentrations.

Why DMSO? The acetyl groups on the amines act as hydrogen bond acceptors. DMSO is a polar aprotic solvent that disrupts the intermolecular hydrogen bonding of the crystal lattice

more effectively than water for this specific derivative, making it the ideal "universal solvent" for stock preparation.

Troubleshooting Workflow

Users frequently report "cloudiness" or "precipitation" when diluting stock solutions.[1] Use the logic flow below to resolve these issues.



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Figure 1: Decision tree for resolving solubility issues with **Ac-Lys(Ac)-OH**. Note that pH adjustment is the most common fix for aqueous solutions.

Step-by-Step Protocols

Protocol A: Preparation of 100 mM Stock Solution (Recommended)

Use this protocol for long-term storage and high-concentration requirements.[1]

- Calculate: To make 1 mL of 100 mM stock, weigh 23.0 mg of **Ac-Lys(Ac)-OH**.[1]
- Solvent: Add 1 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If particles remain, warm the vial to 37°C for 5 minutes.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol B: Preparation of Aqueous Working Solution

Use this protocol for direct use in biological assays (e.g., HDAC assays).

- Weighing: Weigh the desired amount of solid.
- Initial Wetting: If preparing a high concentration (>10 mM) directly in water, add a small volume of 0.1 M NaOH (approx. 1 equivalent) to assist deprotonation.[1]
 - Example: For 23 mg (0.1 mmol), add 1 mL of PBS.[1] If cloudy, add 10-20 µL of 1 M NaOH.[1]
- Buffer Addition: Add PBS or HEPES buffer (pH 7.4) to the final volume.
- Verification: Vortex and inspect. The solution should be clear and colorless.

Frequently Asked Questions (FAQs)

Q: Can I use ethanol instead of DMSO for cell culture? A: It is not recommended.[1] **Ac-Lys(Ac)-OH** has significantly lower solubility in ethanol compared to DMSO.[1] You may encounter precipitation when spiking ethanol stocks into aqueous media.[1] DMSO stocks (diluted 1:1000) are the industry standard for cellular assays.[1]

Q: My solution precipitated after freezing. Is it ruined? A: Likely not. DMSO has a high freezing point (19°C) and can crystallize, pushing the solute out of solution.

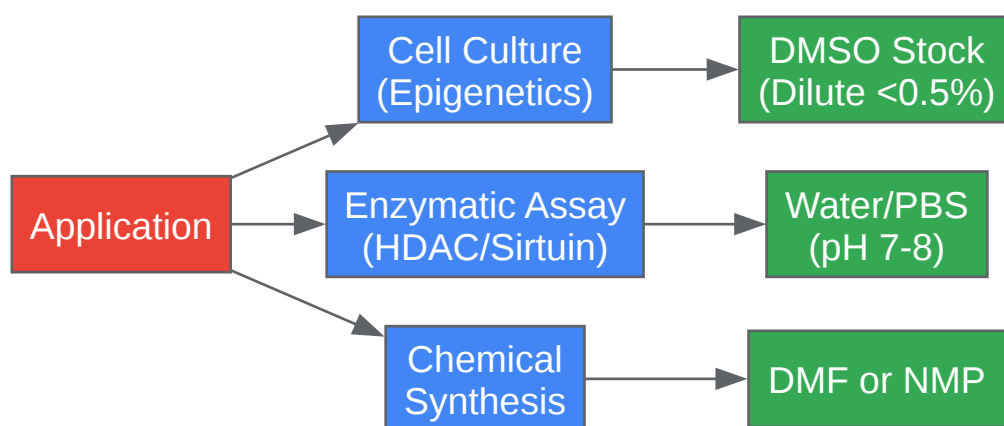
- Fix: Warm the vial to 37°C and vortex until the pellet completely redissolves. Do not use the supernatant without redissolving the pellet, or your concentration will be incorrect [2].

Q: Is this compound stable in solution? A: Yes, the acetyl amide bonds are stable at neutral pH. However, avoid strong acids or bases (> 1 M) at high temperatures, which can cause deacetylation, reverting the molecule to free Lysine.

Q: How do I sterilize the solution? A: Filter sterilization using a 0.22 µm PTFE or Nylon filter is recommended.[1] Do not autoclave **Ac-Lys(Ac)-OH** solutions, as high heat/pressure may degrade the acetyl groups.[1]

Experimental Workflow: Solvent Selection

Use this diagram to select the correct solvent system based on your downstream application.



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Figure 2: Solvent selection guide based on experimental intent.[1]

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